

Lanthanum Nickel Oxide: A Promising Catalyst for Carbon Monoxide Oxidation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Lanthanum nickel oxide*

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Application Note & Protocols for Researchers

This document provides detailed application notes and experimental protocols for the use of **Lanthanum nickel oxide** (LaNiO₃) as a catalyst in the oxidation of carbon monoxide (CO). LaNiO₃, a perovskite-type oxide, has demonstrated significant potential as a cost-effective alternative to precious metal catalysts for this crucial environmental application.^[1] Its high catalytic activity, structural stability, and the tunability of its properties through various synthesis methods make it a subject of considerable research interest.^{[1][2][3][4]}

Catalytic Performance of Lanthanum Nickel Oxide

The catalytic efficiency of LaNiO₃ in CO oxidation is influenced by its synthesis method and operating conditions. The data presented below, compiled from various studies, highlights the key performance indicators of LaNiO₃-based catalysts.

Catalyst Composition	Synthesis Method	Calcination Temperature (°C)	T100 (Temperature for 100% CO Conversion) (°C)	Reference
LaNiO ₃	EDTA–citrate complexing	600	~240	[2]
LaNiO ₃	EDTA–citrate complexing	700	~240	[2]
LaNiO ₃	EDTA–citrate complexing	800	>300	[2]
LaNiO ₃	Hydrolysis-precipitation	-	Higher than LaCoO ₃ , LaMnO ₃ , and LaFeO ₃	[3]
NiO/LaNiO ₃	Hydrolysis	-	Higher activity than LaNiO ₃ and 5wt%-Pt/y-Al ₂ O ₃ in the 100-200°C range	[1]
LaNi _{1-x} CoxO ₃ (x=0.0-1.0)	Co-precipitation	-	Showed considerable increase in activity for CO oxidation	[4]

Experimental Protocols

Detailed methodologies for the synthesis, characterization, and catalytic testing of **lanthanum nickel oxide** are provided below. These protocols are based on established methods reported in the literature.

Protocol 1: Synthesis of LaNiO₃ via the EDTA-Citrate Complexing Method

This protocol describes the synthesis of LaNiO₃ perovskite catalysts using a modified EDTA-citrate complexing method.[2]

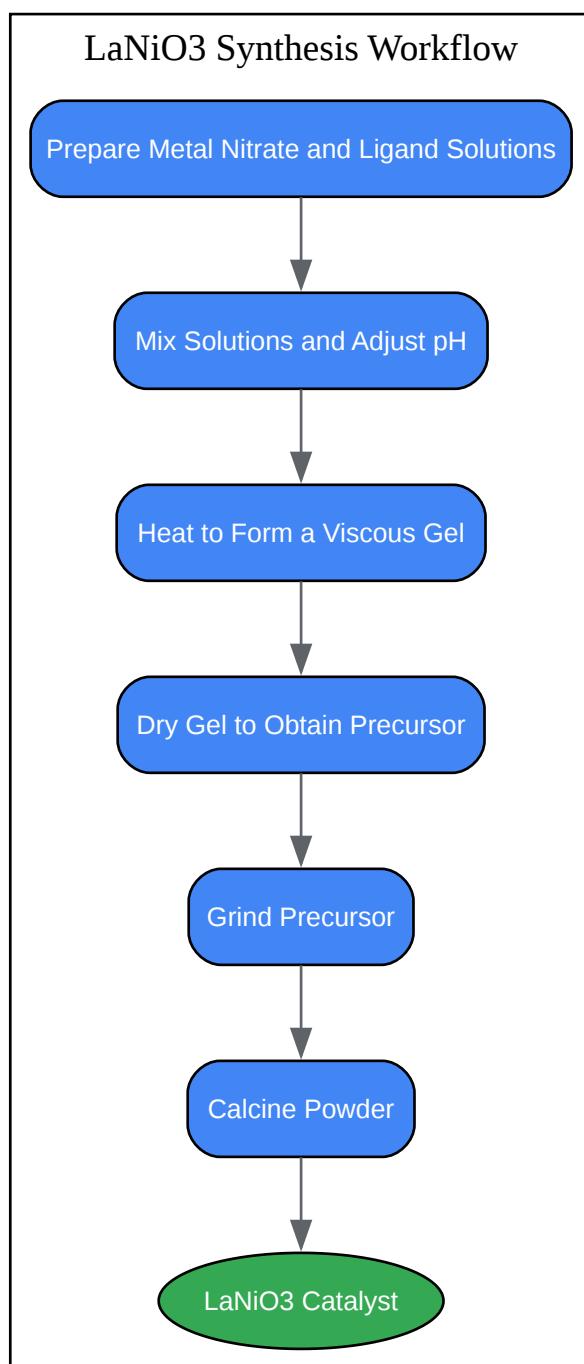
Materials:

- Lanthanum nitrate hexahydrate (La(NO₃)₃·6H₂O)
- Nickel nitrate hexahydrate (Ni(NO₃)₂·6H₂O)
- Ethylenediaminetetraacetic acid (EDTA)
- Citric acid
- Ammonium hydroxide (NH₄OH)
- Deionized water

Procedure:

- Prepare aqueous solutions of La(NO₃)₃·6H₂O and Ni(NO₃)₂·6H₂O in stoichiometric amounts.
- In a separate beaker, dissolve EDTA and citric acid in deionized water. The molar ratio of metal ions to EDTA to citric acid should be controlled.
- Add the metal nitrate solutions to the EDTA-citric acid solution while stirring continuously.
- Adjust the pH of the resulting solution to a desired value (e.g., 8-9) using ammonium hydroxide to form a stable complex.
- Heat the solution at 80-90°C with constant stirring to evaporate the water and form a viscous gel.
- Dry the gel in an oven at 110-120°C overnight to obtain a solid precursor.

- Grind the precursor into a fine powder.
- Calcine the powder in a muffle furnace at a specific temperature (e.g., 600°C, 700°C, or 800°C) for a set duration (e.g., 4-6 hours) in an air atmosphere to obtain the final LaNiO₃ perovskite catalyst.[2]



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LaNiO₃ Synthesis Workflow via EDTA-Citrate Method.

Protocol 2: Catalyst Characterization

To understand the physicochemical properties of the synthesized LaNiO₃ catalyst, a series of characterization techniques are employed.

- X-ray Diffraction (XRD): To identify the crystalline phase and structure of the catalyst.[2][5]
- Scanning Electron Microscopy (SEM): To observe the surface morphology and particle size of the catalyst.[2]
- X-ray Photoelectron Spectroscopy (XPS): To determine the surface elemental composition and oxidation states of the elements.[2]
- Brunauer-Emmett-Teller (BET) Analysis: To measure the specific surface area of the catalyst. [4]
- Temperature-Programmed Reduction (TPR): To investigate the reducibility of the catalyst, which is related to the reactivity of its lattice oxygen.[1][3]

Protocol 3: Catalytic Activity Testing for CO Oxidation

This protocol outlines the procedure for evaluating the catalytic performance of LaNiO₃ in the oxidation of carbon monoxide.

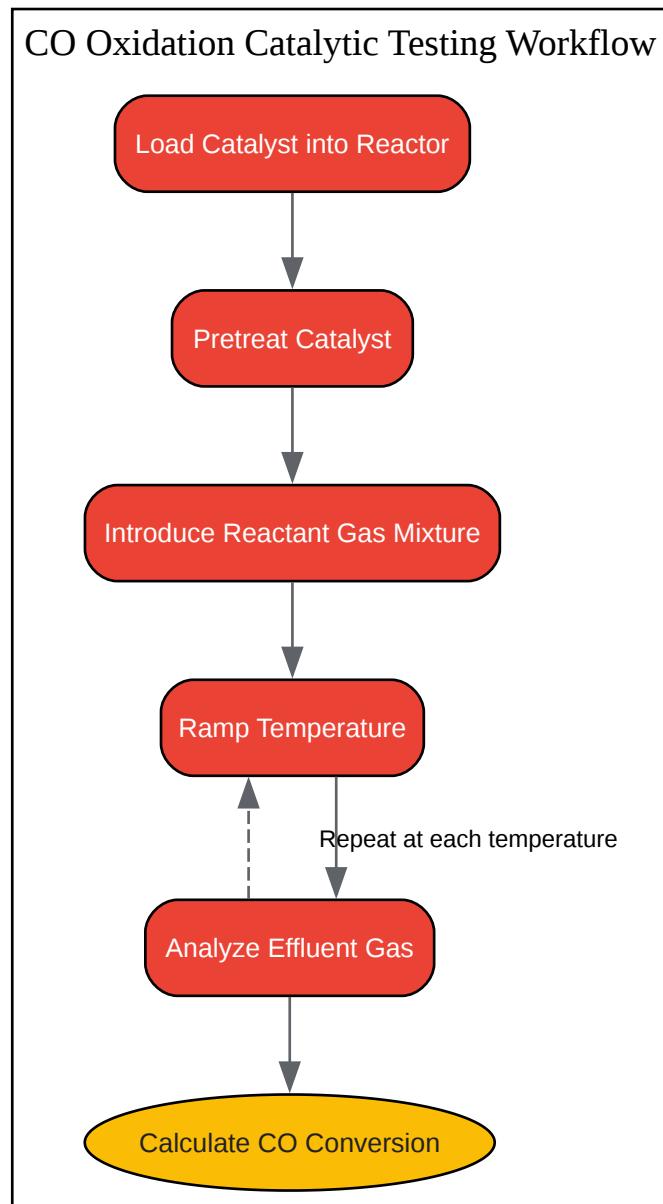
Apparatus:

- Fixed-bed flow reactor
- Gas chromatograph (GC) or an infrared (IR) gas analyzer for CO and CO₂ detection
- Mass flow controllers
- Furnace with a temperature controller

Procedure:

- Load a specific amount of the LaNiO₃ catalyst (e.g., 0.1 g) into the fixed-bed reactor.[1]

- Pretreat the catalyst by heating it in a flow of air or an inert gas at a specific temperature to remove any adsorbed impurities.
- Cool the reactor to the desired starting reaction temperature.
- Introduce a feed gas mixture with a defined composition (e.g., 0.5% CO, 0.25% O₂, balanced with N₂) at a constant total flow rate (e.g., 500 mL/min).[\[1\]](#)
- Increase the reactor temperature in a stepwise or ramping manner.
- At each temperature, allow the reaction to reach a steady state and then analyze the composition of the effluent gas using a GC or gas analyzer to determine the concentrations of CO and CO₂.
- Calculate the CO conversion at each temperature using the following formula: CO Conversion (%) = $([CO]_{in} - [CO]_{out}) / [CO]_{in} * 100$



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Workflow for Catalytic CO Oxidation Testing.

Concluding Remarks

Lanthanum nickel oxide serves as a highly effective and versatile catalyst for CO oxidation. The synthesis parameters, particularly the calcination temperature, play a crucial role in determining its final catalytic activity.^[2] Furthermore, modifications such as the deposition of NiO particles can significantly enhance its performance, making it superior to even some noble

metal catalysts under certain conditions.^[1] The protocols provided herein offer a standardized framework for the synthesis, characterization, and evaluation of LaNiO₃ catalysts, facilitating further research and development in this important area of catalysis.

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- To cite this document: BenchChem. [Lanthanum Nickel Oxide: A Promising Catalyst for Carbon Monoxide Oxidation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13748301#lanthanum-nickel-oxide-as-a-catalyst-for-co-oxidation\]](https://www.benchchem.com/product/b13748301#lanthanum-nickel-oxide-as-a-catalyst-for-co-oxidation)

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